

A Technical Guide to D-Ribose-d2 for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-Ribose-d2*

Cat. No.: *B15139421*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, key specifications, and research applications of **D-Ribose-d2**. It is designed to assist researchers, scientists, and drug development professionals in sourcing and utilizing this deuterated sugar for metabolic studies and other advanced research applications.

Introduction to D-Ribose-d2

D-Ribose-d2 is a stable isotope-labeled form of D-Ribose, a naturally occurring five-carbon sugar that is a fundamental component of essential biomolecules such as RNA and ATP.^[1] The replacement of one or more hydrogen atoms with deuterium, a heavy isotope of hydrogen, makes **D-Ribose-d2** a valuable tracer for metabolic flux analysis and other studies investigating the pentose phosphate pathway (PPP) and nucleotide biosynthesis.^{[2][3][4]} Its use allows for the tracking of ribose metabolism and its contribution to various cellular processes without the safety concerns associated with radioactive isotopes.

Commercial Suppliers and Quantitative Data

Several commercial suppliers offer **D-Ribose-d2** for research purposes. The table below summarizes the key quantitative data available from prominent suppliers. Researchers are advised to request certificates of analysis for lot-specific details.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Isotopic Enrichment
MedChem Express	D-Ribose-d2	478506-32-0	C ₅ H ₈ D ₂ O ₅	152.15	≥98.0%	Not specified
GlpBio	D-Ribose-d2	478506-32-0	C ₅ H ₈ D ₂ O ₅	152.14	Not specified	Not specified
CymitQuimica	D-Ribose-2-d	202480-69-1	C ₅ H ₉ DO ₅	151.14	Not specified	Not specified

Key Research Applications and Experimental Protocols

D-Ribose-d2 is primarily utilized as a tracer in metabolic flux analysis (MFA) to investigate the dynamics of the pentose phosphate pathway and nucleotide biosynthesis.[5][6] The deuterium label allows for the differentiation of exogenously supplied ribose from endogenous pools, enabling precise measurement of its uptake and incorporation into downstream metabolites.

Metabolic Flux Analysis using Mass Spectrometry

A common application of **D-Ribose-d2** involves its introduction into cell culture media, followed by the analysis of isotopic enrichment in key metabolites using mass spectrometry (MS).

Experimental Protocol: General Workflow for **D-Ribose-d2** Tracing in Cell Culture

- **Cell Culture:** Plate cells at a desired density and culture in standard growth medium.
- **Isotope Labeling:** Replace the standard medium with a medium containing a known concentration of **D-Ribose-d2**. The concentration and labeling duration will depend on the specific cell type and experimental goals.
- **Metabolite Extraction:** After the desired incubation time, rapidly quench metabolism and extract intracellular metabolites. A common method involves washing the cells with ice-cold saline followed by the addition of a cold solvent mixture (e.g., 80% methanol).

- **Sample Preparation:** Centrifuge the cell lysate to pellet debris and collect the supernatant containing the metabolites. Dry the supernatant under a stream of nitrogen or using a vacuum concentrator.
- **Derivatization (Optional):** For analysis by gas chromatography-mass spectrometry (GC-MS), derivatize the dried metabolites to increase their volatility.
- **Mass Spectrometry Analysis:** Analyze the prepared samples using either liquid chromatography-mass spectrometry (LC-MS) or GC-MS to determine the mass isotopologue distribution of key metabolites, such as nucleotides (ATP, GTP, etc.) and intermediates of the pentose phosphate pathway.
- **Data Analysis:** Correct the raw mass spectrometry data for the natural abundance of isotopes and calculate the fractional enrichment of the deuterium label in the metabolites of interest. This data can then be used in metabolic flux models to quantify pathway fluxes.

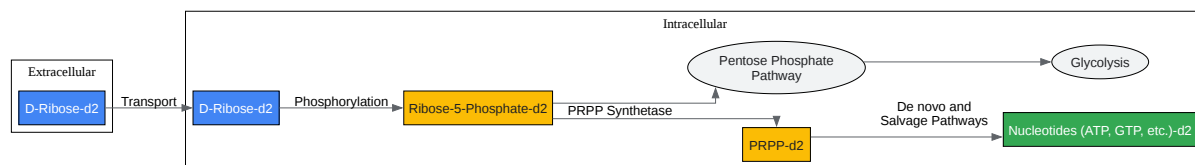
Note: This is a generalized protocol. Specific parameters such as cell number, labeling medium composition, incubation times, and mass spectrometry settings should be optimized for each experiment.

Signaling Pathways and Experimental Workflows

The metabolic fate of **D-Ribose-d2** can be visualized through diagrams of the relevant biochemical pathways and the experimental workflow for its use as a tracer.

Pentose Phosphate Pathway and Nucleotide Biosynthesis

D-Ribose, and by extension **D-Ribose-d2**, is a central molecule in the pentose phosphate pathway, which generates NADPH and the precursor for nucleotide synthesis, ribose-5-phosphate.^[7] Exogenously supplied D-Ribose can enter this pathway and be incorporated into nucleotides.

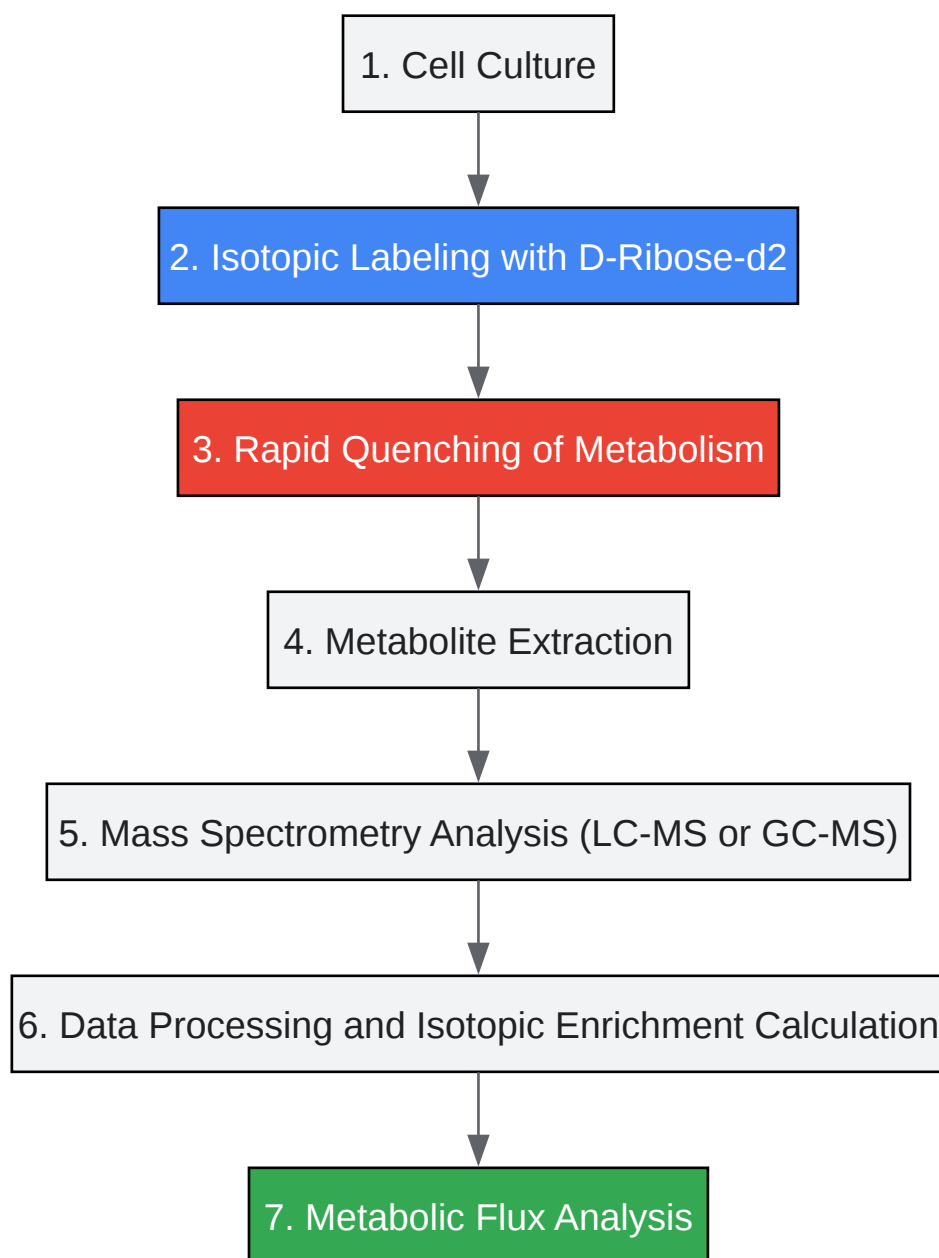


[Click to download full resolution via product page](#)

Metabolic fate of **D-Ribose-d2**.

Experimental Workflow for Metabolic Tracing

The following diagram illustrates a typical workflow for a metabolic tracing experiment using **D-Ribose-d2**.



[Click to download full resolution via product page](#)

D-Ribose-d2 metabolic tracing workflow.

Conclusion

D-Ribose-d2 is a powerful tool for researchers studying cellular metabolism, particularly the pentose phosphate pathway and nucleotide biosynthesis. The availability of this stable isotope-labeled compound from commercial suppliers, coupled with advanced analytical techniques like mass spectrometry, enables detailed investigation of metabolic fluxes in various biological

systems. This guide provides a foundational understanding for the effective utilization of **D-Ribose-d2** in research and drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ribose - Wikipedia [en.wikipedia.org]
- 2. Metabolic flux analysis: a comprehensive review on sample preparation, analytical techniques, data analysis, computational modelling, and main application areas - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. Understanding D-Ribose and Mitochondrial Function - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Isotope-Assisted Metabolic Flux Analysis: A Powerful Technique to Gain New Insights into the Human Metabolome in Health and Disease - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. D-ribose metabolic disorder and diabetes mellitus - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to D-Ribose-d2 for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15139421#commercial-suppliers-of-d-ribose-d2-for-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com